

# An In-depth Technical Guide to Tris(tridecyl)amine (CAS: 5910-77-0)

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## Compound of Interest

Compound Name: *Tris(tridecyl)amine*

Cat. No.: *B13764265*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(tridecyl)amine**, a tertiary amine with a range of industrial and research applications. This document outlines its chemical and physical properties, provides insights into its synthesis, and lists current suppliers.

## Core Properties of Tris(tridecyl)amine

**Tris(tridecyl)amine**, with the CAS number 5910-77-0, is a high-molecular-weight tertiary amine.<sup>[1][2][3][4][5]</sup> Its long alkyl chains contribute to its distinct physical and chemical characteristics, making it suitable for various specialized applications.

Table 1: Physicochemical Properties of **Tris(tridecyl)amine**

Property	Value	Source
Molecular Formula	C39H81N	[1][2][3]
Molecular Weight	564.07 g/mol	[1][2][3][5]
Density	0.83 g/cm <sup>3</sup>	[1]
Boiling Point	608.4 °C at 760 mmHg	[1]
Flash Point	271.1 °C	[1]
Exact Mass	563.63700	[1]
LogP	14.22140	[1]
Index of Refraction	1.46	[1]
PSA (Polar Surface Area)	3.24000	[1]
EINECS Number	227-625-3	[1][4]

## Synthesis of Tertiary Amines: A General Approach

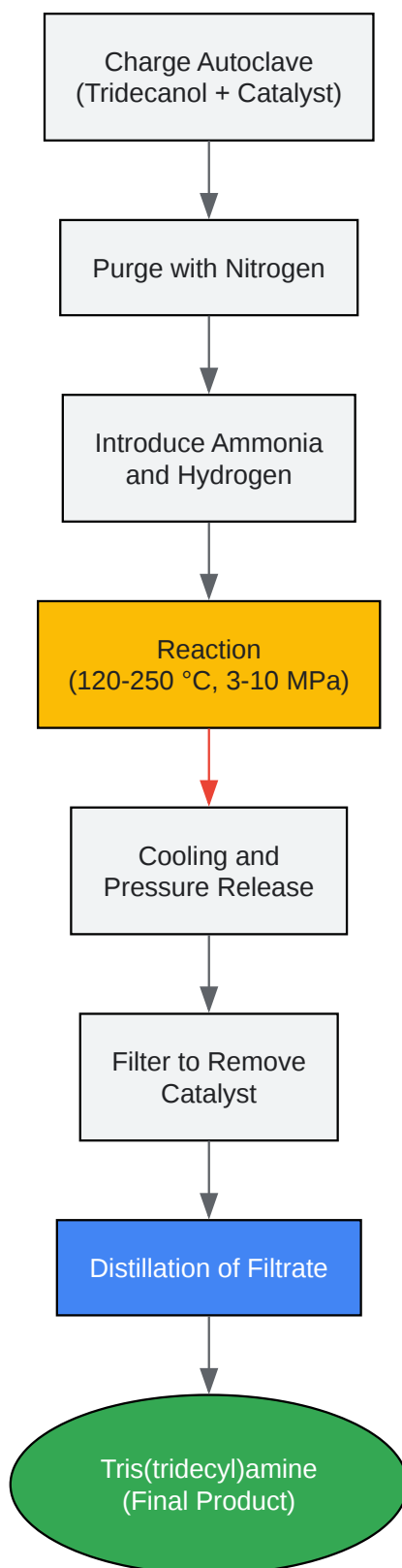
While a specific, detailed experimental protocol for the synthesis of **Tris(tridecyl)amine** was not readily available in the public domain, a general method for producing similar long-chain amines involves the reaction of an alcohol with ammonia in the presence of a catalyst. A patented method for the synthesis of diiso-tridecylamine provides a relevant example of the likely synthetic pathway.[6]

General Experimental Protocol for a similar amine synthesis:

- **Charging the Reactor:** An autoclave is first charged with the corresponding alcohol (in this case, tridecanol) and a suitable catalyst, such as a copper-nickel type catalyst.[6]
- **Inerting the Atmosphere:** The reactor is purged with an inert gas, like nitrogen, to remove any air.[6]
- **Introduction of Reactants:** Liquefied ammonia and hydrogen are then introduced into the autoclave.[6]

- **Reaction Conditions:** The temperature is raised to between 120-250 °C, and the pressure is maintained at 3-10 MPa. The reaction mixture is stirred continuously for 5-15 hours.[\[6\]](#)
- **Catalyst Removal and Product Isolation:** After the reaction is complete, the mixture is cooled, and the catalyst is removed by filtration. The final product, the amine, is then isolated from the filtrate, typically through distillation.[\[6\]](#)

Below is a diagram illustrating the general workflow for the synthesis of a long-chain amine.



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Caption: General synthesis workflow for long-chain amines.

## Applications in Research and Industry

Tertiary amines, such as **Tris(tridecyl)amine**, are versatile chemical intermediates.<sup>[6]</sup> Their applications span various fields:

- **Chemical Intermediate:** They serve as building blocks for the synthesis of other complex molecules.<sup>[6]</sup>
- **Corrosion Inhibitors:** Their long alkyl chains can form a protective layer on metal surfaces, preventing corrosion.<sup>[6]</sup> Tris(dodecyl)amine, a similar compound, is used as a corrosion inhibitor in citric and sodium citrate solutions.<sup>[7]</sup>
- **Extraction Agents:** They are utilized as extractants for noble metals.<sup>[6]</sup>
- **Additives:** **Tris(tridecyl)amine** and similar compounds can be used as plasticizers and lubricating oil additives.<sup>[6]</sup>
- **Drug Development:** Tertiary amines are a common functional group in many pharmaceuticals, including antibiotics, anticancer drugs, and antihistamines, as they can enhance a drug's solubility and biological activity.<sup>[8]</sup> While direct applications of **Tris(tridecyl)amine** in drug development are not widely documented, its properties may be of interest in the formulation of lipophilic drug delivery systems.

## Safety and Handling

**Tris(tridecyl)amine** is classified as a hazardous substance.<sup>[2][5]</sup>

- **Hazards:** It is known to cause severe skin burns and serious eye damage.<sup>[2][5]</sup> It is also harmful to aquatic life with long-lasting effects.<sup>[2]</sup>
- **Precautions:** When handling this chemical, it is crucial to wear appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.<sup>[9]</sup> Work should be conducted in a well-ventilated area.<sup>[10]</sup>
- **First Aid:** In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.<sup>[11]</sup> If swallowed, do not induce vomiting and seek immediate medical advice.<sup>[11]</sup>

## Suppliers

**Tris(tridecyl)amine** (CAS 5910-77-0) is available from various chemical suppliers. Some of these include:

- American Custom Chemicals Corporation[[12](#)]
- DAYANG CHEM (HANGZHOU) CO.,LTD[[12](#)]
- Shanghai Nianxing Industrial Co., Ltd[[1](#)]
- TCI AMERICA[[13](#)]
- BOC Sciences[[13](#)]

It is recommended to contact these suppliers directly for the most current product information, availability, and pricing.

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